

An In-depth Technical Guide to Di-n-Butylethylamine: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	<i>di-n-Butylethylamine</i>
CAS No.:	4458-33-7
Cat. No.:	B1593908

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This guide provides a comprehensive overview of **di-n-butylethylamine**, a tertiary amine of significant interest to researchers, scientists, and professionals in drug development. We will delve into its fundamental chemical and physical properties, explore common synthetic routes, and discuss its applications as a versatile building block in organic synthesis. Furthermore, this document provides detailed protocols for its safe handling and storage, ensuring the well-being of laboratory personnel.

Core Chemical and Physical Properties

Di-n-butylethylamine, also known as N-Ethyldibutylamine, is a tertiary amine with the chemical formula $C_{10}H_{23}N$.^{[1][2]} Its structure consists of a central nitrogen atom bonded to two n-butyl groups and one ethyl group. This structure imparts specific physical and chemical characteristics that are crucial for its handling and application in various chemical reactions.

The key physical and chemical properties of **di-n-butylethylamine** are summarized in the table below:

Property	Value	Source(s)
Molecular Formula	C10H23N	[1][2][3][4]
Molecular Weight	157.30 g/mol	[1][2]
CAS Number	4458-33-7	[1][2][3]
IUPAC Name	N-butyl-N-ethylbutan-1-amine	[1][3]
Appearance	Colorless to pale yellow liquid	[5][6]
Odor	Amine-like, ammonia-like	[5][7]
Density	0.783 g/cm ³	[3][4]
Boiling Point	182.8 °C at 760 mmHg	[3][4]
Flash Point	52.6 °C	[3][4]
Vapor Pressure	0.795 mmHg at 25 °C	[3]
Refractive Index	1.432	[3]
Solubility	Partially soluble in water; miscible with organic solvents	[6]

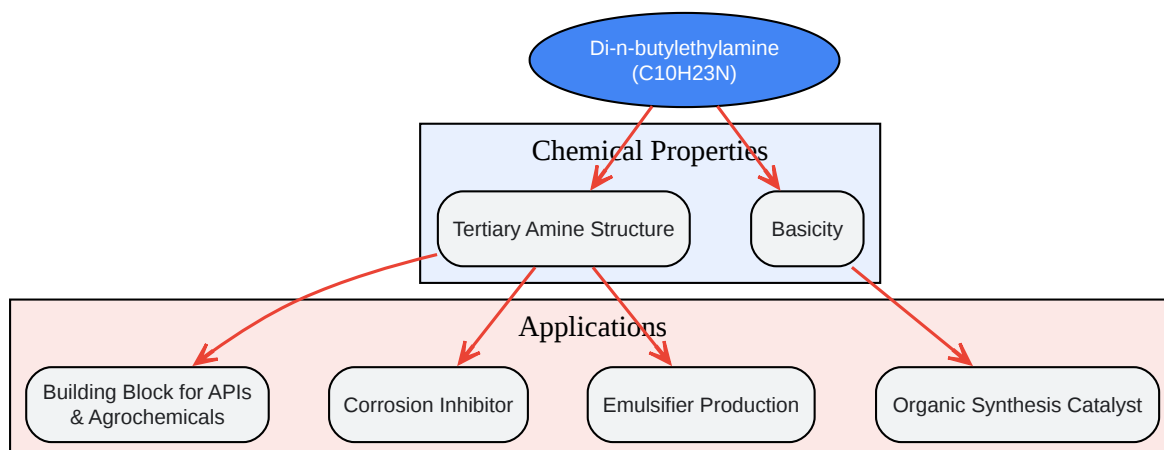
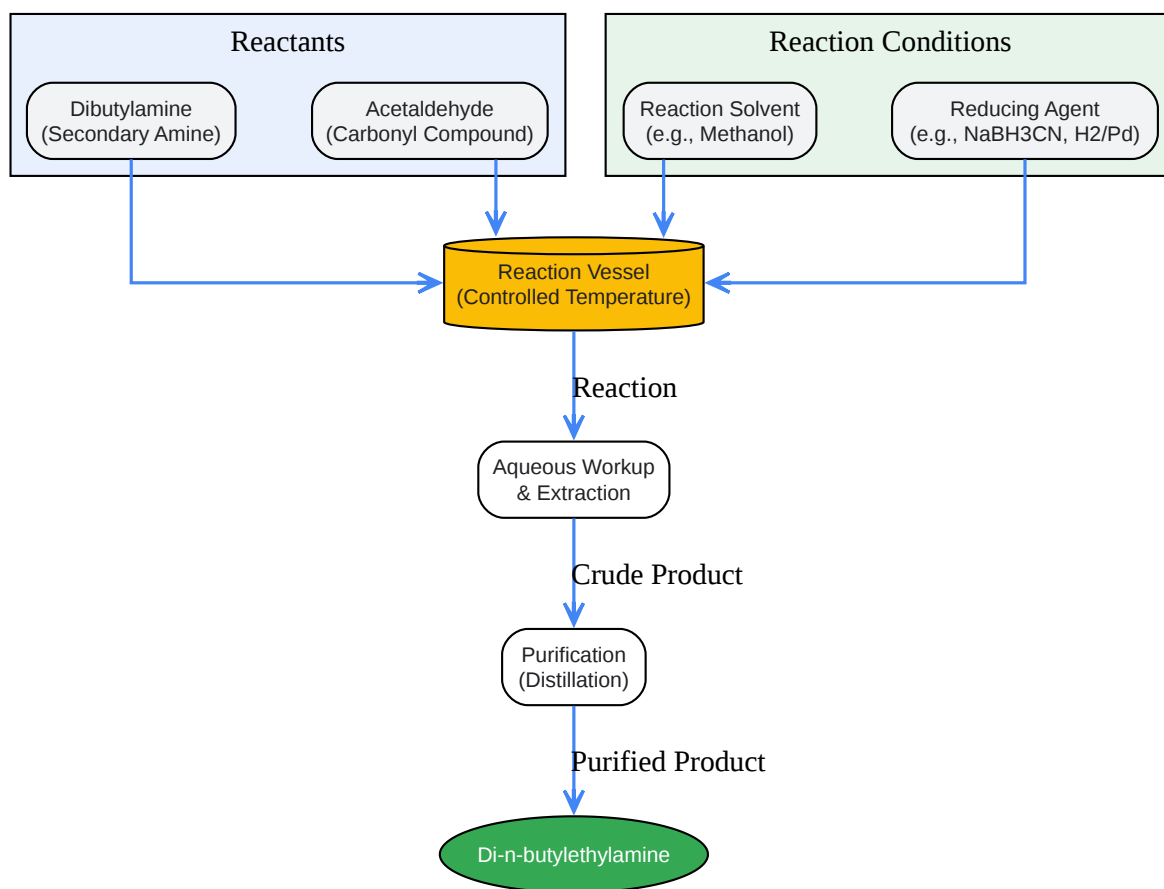
The relatively high boiling point is indicative of the compound's molecular weight and intermolecular forces. Its flammability, as indicated by the flash point, necessitates careful handling away from ignition sources.[8] The amine-like odor is a characteristic feature of volatile amines and serves as a primary indicator of its presence.

Synthesis of Di-n-Butylethylamine

The industrial preparation of **di-n-butylethylamine**, like many other lower alkylamines, often involves the amination of corresponding alcohols or carbonyl compounds with a primary or secondary amine over a metal catalyst under hydrogenating conditions.[9] Another approach involves the reaction of 1,3-butadiene with a primary or secondary amine under hydroaminating conditions.[9]

A generalized workflow for the synthesis of tertiary amines like **di-n-butylethylamine** via reductive amination is depicted below. This process typically involves the reaction of a

secondary amine (dibutylamine) with an aldehyde (acetaldehyde) in the presence of a reducing agent.



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Sources

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- To cite this document: BenchChem. [An In-depth Technical Guide to Di-n-Butylethylamine: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1593908/docs#an-in-depth-technical-guide-to-di-n-butylethylamine-properties-synthesis-and-applications\]](https://www.benchchem.com/product/b1593908/docs#an-in-depth-technical-guide-to-di-n-butylethylamine-properties-synthesis-and-applications)

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